

Safeguarding Your Research: A Comprehensive Guide to Handling Ozagrel

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ozagrel

Cat. No.: B000471

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This document provides essential safety and logistical information for the handling of **Ozagrel**, a potent and selective inhibitor of thromboxane A2 (TXA2) synthase. Adherence to these guidelines is critical for ensuring personnel safety and maintaining a compliant laboratory environment.

Immediate Safety Protocols

Prior to handling **Ozagrel**, it is imperative to be familiar with the appropriate personal protective equipment (PPE) and emergency procedures.

Personal Protective Equipment (PPE)

All personnel handling **Ozagrel** must use the following minimum PPE[1]:

| PPE Category | Specification |
|------------------------|--|
| Eye/Face Protection | Safety glasses or goggles, tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). ^[2] A face-shield may also be appropriate. |
| Skin Protection | Chemical-resistant gloves (nitrile or neoprene). [1] Gloves must be inspected prior to use and disposed of after contamination in accordance with laboratory practices. ^[2] A protective suit or laboratory coat is also required. ^{[1][3]} |
| Respiratory Protection | For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask is recommended. [2][4] In general, respiratory protection is not required if handled in a well-ventilated area. ^[2] |

Emergency Procedures

In the event of exposure, follow these procedures immediately^[1]:

| Exposure Route | Immediate Action |
|----------------|---|
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek medical attention. |
| Skin Contact | Wash the affected area thoroughly with soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical advice. ^[5] |
| Inhalation | Move to fresh air. If breathing is difficult, administer oxygen. Seek medical attention. |
| Ingestion | Do not induce vomiting. Rinse mouth with water and seek immediate medical attention. |

Operational Plan for Safe Handling

A systematic approach to handling **Ozagrel** from receipt to disposal minimizes risks.

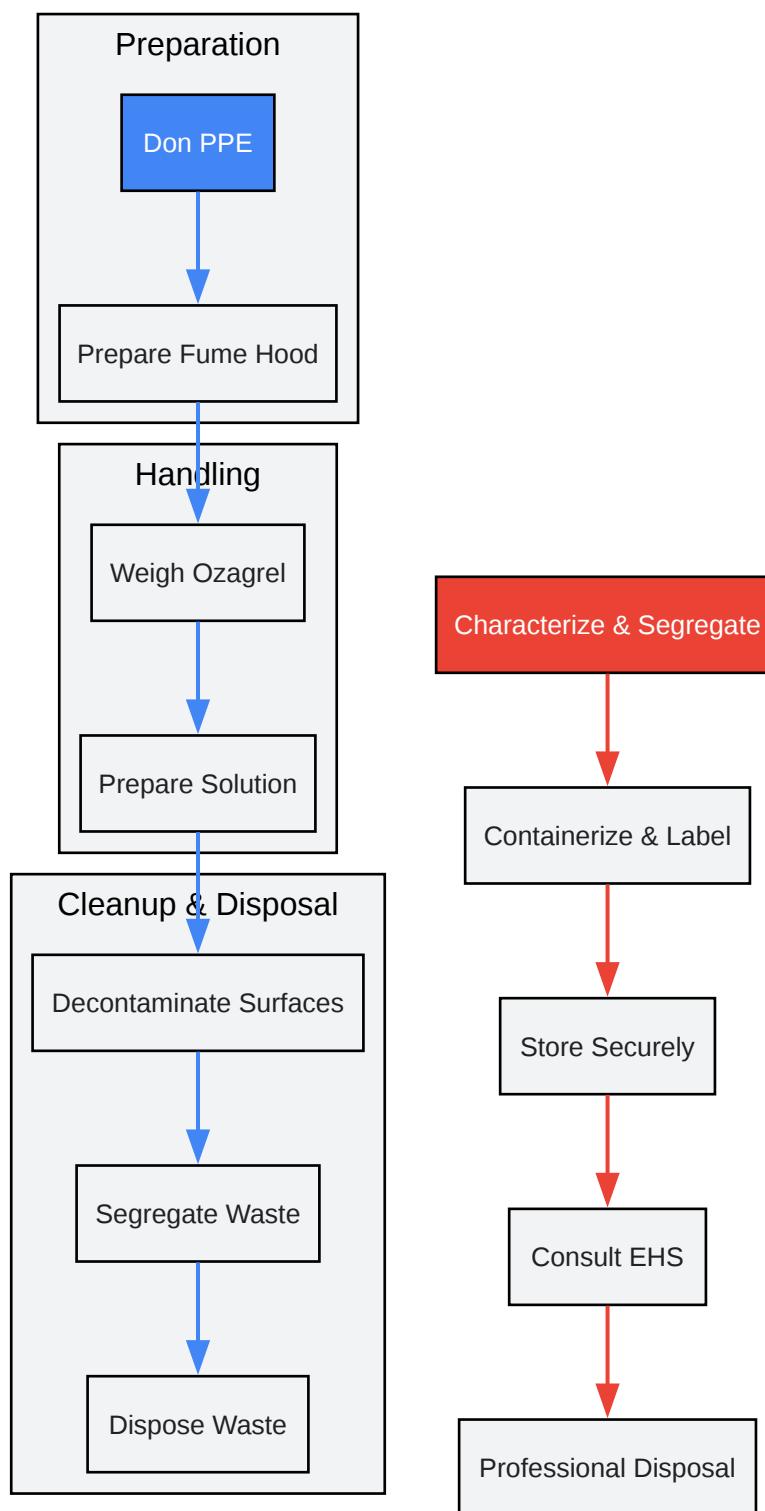
Engineering Controls

Handle **Ozagrel** in a well-ventilated area.[\[1\]](#)[\[6\]](#) Whenever possible, use a chemical fume hood to prevent the inhalation of dust or aerosols.[\[1\]](#) Ensure safety showers and eye wash stations are readily accessible.[\[3\]](#)

Handling and Storage

Avoid contact with skin, eyes, and clothing.[\[3\]](#) Prevent the formation and dispersion of dust.[\[3\]](#)[\[7\]](#) Wash hands and face thoroughly after handling.[\[3\]](#) Store **Ozagrel** in a tightly closed container in a cool, shaded, and dry area.[\[3\]](#) It is incompatible with strong oxidizing agents.[\[2\]](#)[\[3\]](#)

The following diagram outlines the standard workflow for safely handling **Ozagrel** in a laboratory setting.

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